

The Essential Guide to 1-Chloromethyl Naphthalene: Properties, Applications, and Experimental Considerations

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Compound of Interest

Compound Name: *Chloromethyl naphthalene*

Cat. No.: *B13835134*

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This technical guide provides a comprehensive overview of **1-chloromethyl naphthalene**, a pivotal intermediate in organic synthesis with significant applications in the pharmaceutical and materials science sectors. This document is intended for researchers, chemists, and professionals in drug development, offering in-depth insights into its physical and chemical properties, handling protocols, and key applications.

Molecular and Physicochemical Profile

1-Chloromethyl naphthalene (α -chloromethyl naphthalene) is an aromatic organochloride characterized by a naphthalene core substituted with a chloromethyl group at the 1-position. This substitution imparts a unique reactivity profile, making it a versatile building block in synthetic chemistry.

Core Physical Properties

The physical state of **1-chloromethyl naphthalene** can be a clear to pale yellow liquid or a solid, depending on the ambient temperature and purity, with a pungent odor.^{[1][2][3]} Its key physical properties are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₉ Cl	[4][5]
Molecular Weight	176.64 g/mol	[1][2]
Melting Point	28-32 °C (lit.)	[1][2][4]
Boiling Point	291-292 °C (at 760 mmHg, lit.)	[4][6][7]
	167-169 °C (at 25 mmHg, lit.)	
	164-165 °C (at 2.67 kPa)	[8]
Density	1.17 - 1.18 g/mL (at 25-30 °C, lit.)	[1][4]
Refractive Index (n _{20/D})	1.635 - 1.638 (lit.)	[4][9]
	Insoluble in water.[6][10][11]	
Solubility	Soluble in toluene, ether, benzene, chloroform, and slightly soluble in ethyl acetate and methanol.[1][8][12]	
Vapor Pressure	0.00339 mmHg at 25°C	[10]
Flash Point	>110 °C (>230 °F)	[8][11]
Appearance	Clear liquid, solid, or semi-solid; colorless to pale yellow or deep brown.[1][2][5]	

The relatively low melting point means that **1-chloromethyl naphthalene** can exist as a solid or liquid at or near room temperature. This is a critical consideration for storage and handling, as it may require heating to be transferred as a liquid.

Reactivity and Synthetic Utility

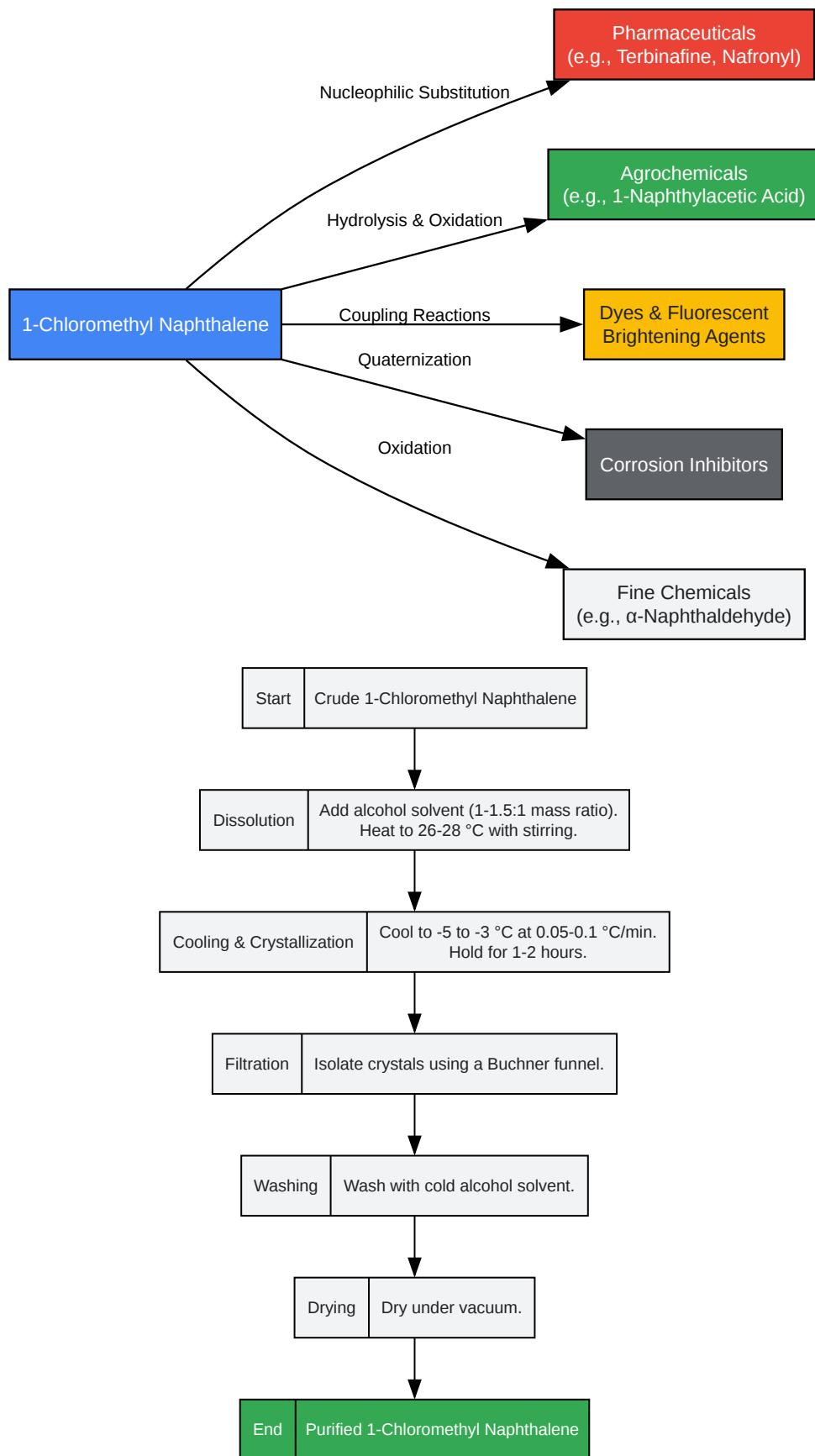
The primary reactive center of **1-chloromethyl naphthalene** is the chloromethyl group. The chlorine atom is a good leaving group, making the benzylic carbon susceptible to nucleophilic substitution. This reactivity is the cornerstone of its utility in organic synthesis.

Key Reactions and Applications

1-Chloromethyl naphthalene is a crucial intermediate in the synthesis of a variety of compounds, including:

- Pharmaceuticals: It is a key starting material for the synthesis of terbinafine and nafronyl.[\[1\]](#) [\[2\]](#)
- Agrochemicals: Used in the production of 1-naphthylacetic acid, a plant hormone.[\[8\]](#)
- Dyes and Pigments: Employed in the synthesis of dye pigments and fluorescent brightening agents.[\[6\]](#)[\[10\]](#)[\[13\]](#)
- Corrosion Inhibitors: Utilized in corrosion inhibitor formulations for oil and gas operations.[\[1\]](#) [\[2\]](#)
- Fine Chemicals: Serves as a precursor for the manufacture of α -naphthaldehyde.[\[1\]](#)[\[2\]](#)

The following diagram illustrates the central role of **1-chloromethyl naphthalene** as a synthetic intermediate.



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Caption: Workflow for the purification of **1-chloromethyl naphthalene**.

Safety and Handling

1-Chloromethyl naphthalene is a hazardous substance and must be handled with appropriate safety precautions.

Hazard Identification and Personal Protective Equipment (PPE)

- Hazards: Harmful if swallowed or in contact with skin. [14][15] Causes severe skin burns and eye damage. [14][15] It is also a lachrymator, meaning it irritates the eyes and causes tearing. [8][14]* Personal Protective Equipment (PPE): When handling this compound, it is essential to wear chemical-resistant gloves, safety goggles, a face shield, and protective clothing. [14][16] Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of vapors. [14][16]

First Aid Measures

- In case of skin contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water. [17]* In case of eye contact: Rinse cautiously with water for several minutes. [14][17] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention. [14]* If swallowed: Do NOT induce vomiting. Rinse mouth with water and consult a physician. [17] Always consult the Safety Data Sheet (SDS) for complete and up-to-date safety information before handling **1-chloromethyl naphthalene**. [14][15][16][18]

Conclusion

1-Chloromethyl naphthalene is a foundational chemical for numerous applications, particularly in the synthesis of pharmaceuticals and specialty materials. A thorough understanding of its physical properties, reactivity, and safe handling procedures is critical for its effective and safe utilization in research and development. The data and protocols presented in this guide are intended to provide a solid foundation for professionals working with this versatile compound.

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- To cite this document: BenchChem. [The Essential Guide to 1-Chloromethyl Naphthalene: Properties, Applications, and Experimental Considerations]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13835134#1-chloromethyl-naphthalene-physical-properties>]

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